

ONO-8713 solubility issues and solutions

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Compound of Interest

Compound Name: ONO-8713

Cat. No.: B15569312

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ONO-8713 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the handling and use of **ONO-8713**, a selective prostaglandin E receptor subtype 1 (EP1) antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-8713** and what is its mechanism of action?

ONO-8713 is a potent and selective antagonist of the prostaglandin E receptor subtype 1 (EP1). Its mechanism of action involves blocking the binding of prostaglandin E2 (PGE2) to the EP1 receptor. This receptor is coupled to a Gq protein, and its activation typically leads to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺) stores, leading to various cellular responses. By antagonizing this receptor, **ONO-8713** inhibits these downstream signaling events.^{[1][2][3]}

Q2: What are the physical and chemical properties of **ONO-8713**?

Property	Value
Chemical Formula	C ₂₅ H ₂₄ F ₃ NO ₆ S
Molecular Weight	523.52 g/mol [4]
Appearance	Solid powder
Purity	>98%
CAS Number	209686-45-3 [4]

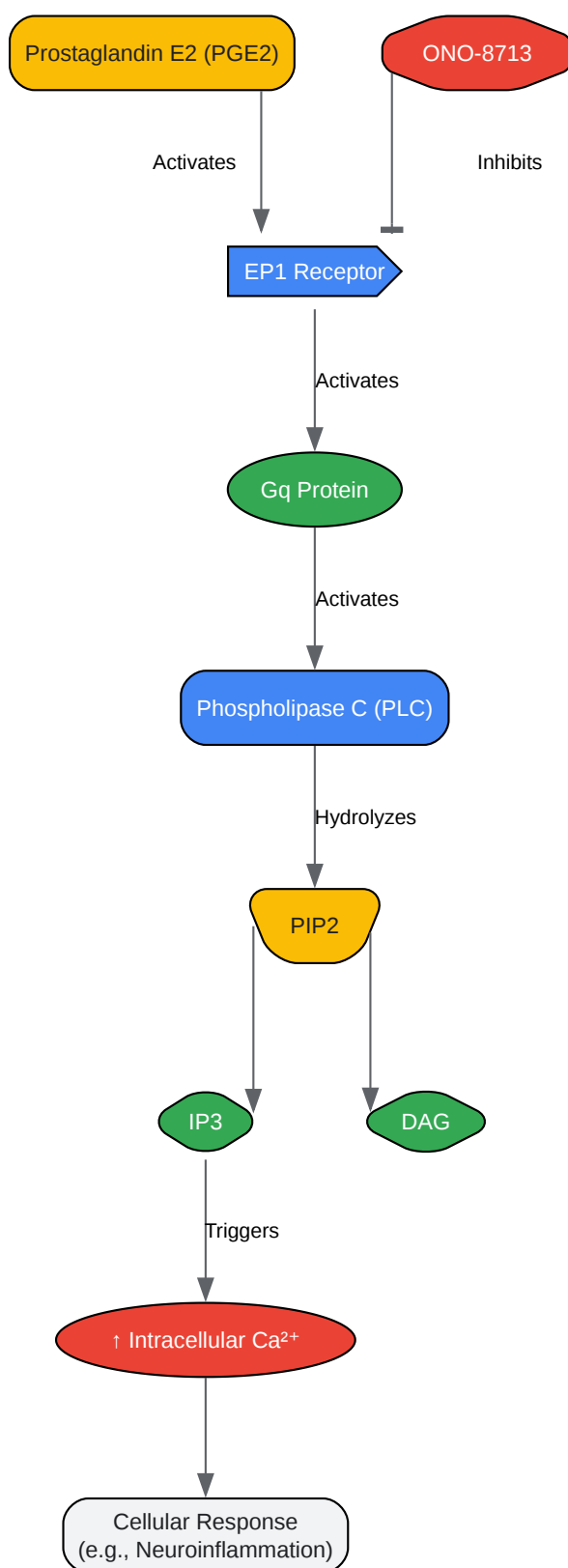
Q3: How should I store **ONO-8713**?

For optimal stability, **ONO-8713** should be stored under the following conditions:

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
In Solvent	-80°C	1 year [5]

ONO-8713 Signaling Pathway

The diagram below illustrates the signaling pathway of the EP1 receptor, which is antagonized by **ONO-8713**.



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ONO-8713 inhibits the PGE2-mediated EP1 receptor signaling pathway.

Troubleshooting Guide: Solubility Issues

Q4: I am having trouble dissolving **ONO-8713**. What are the recommended solvents?

ONO-8713 is known to have limited solubility in aqueous solutions. The recommended solvent for preparing stock solutions is Dimethyl Sulfoxide (DMSO).

Solvent	Solubility
DMSO	45 mg/mL (85.96 mM)[5]
Ethanol	Information not available
Aqueous Buffers (e.g., PBS)	Sparingly soluble

Q5: How do I prepare a stock solution of **ONO-8713** in DMSO?

Here is a detailed protocol for preparing a stock solution of **ONO-8713**.

Materials:

- **ONO-8713** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Weigh the Compound: Accurately weigh the desired amount of **ONO-8713** powder.
- Calculate Solvent Volume: Use the following table to determine the volume of DMSO needed to achieve the desired concentration.

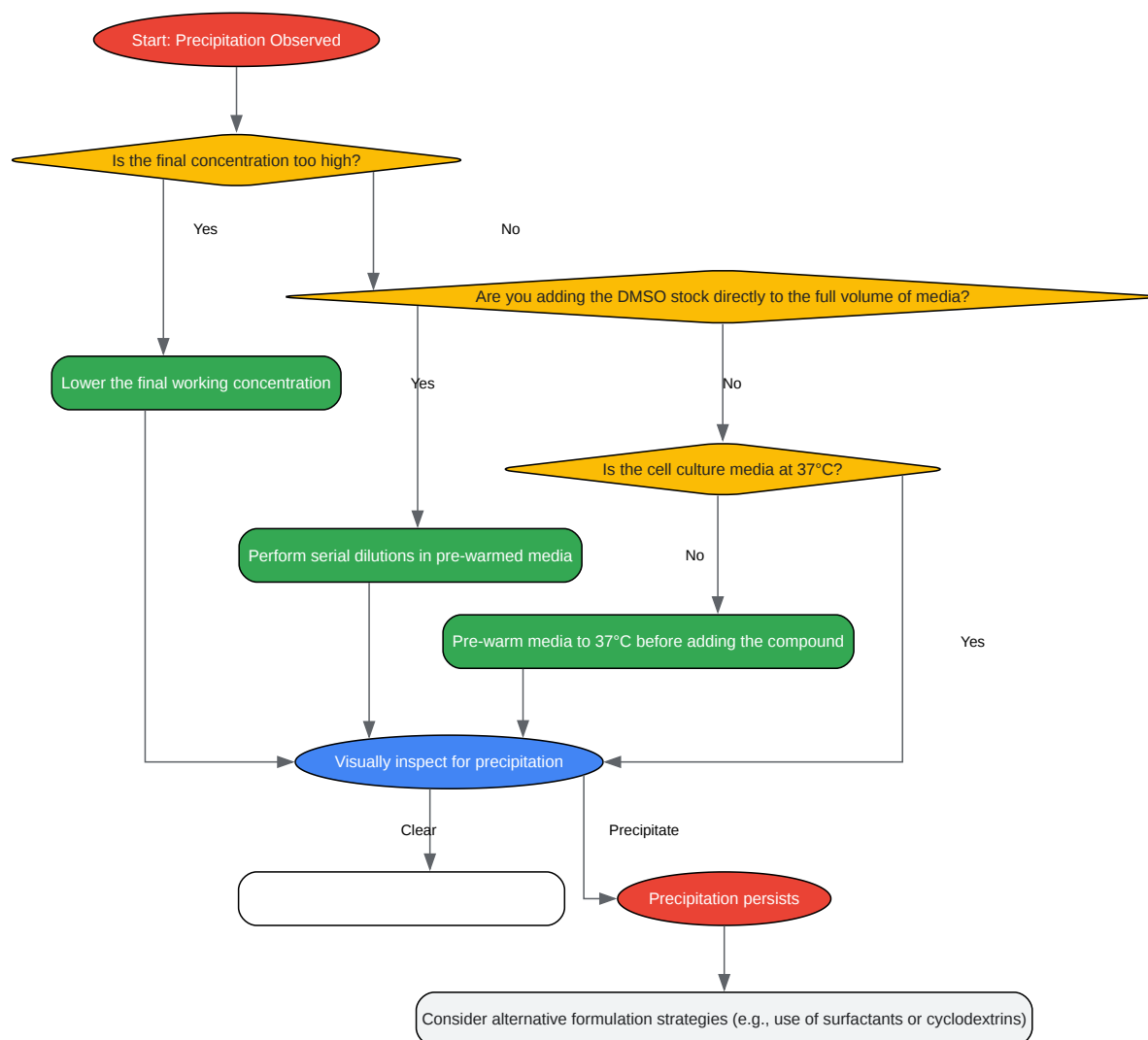
Desired Concentration	Volume of DMSO for 1 mg of ONO-8713
1 mM	1.91 mL
5 mM	0.38 mL
10 mM	0.19 mL

- Dissolution: Add the calculated volume of DMSO to the vial containing the **ONO-8713** powder.
- Mixing: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication (5-10 minutes in a water bath sonicator) may be helpful.[\[5\]](#)
- Storage: Store the stock solution at -80°C in small aliquots to minimize freeze-thaw cycles.[\[5\]](#)

Q6: My compound precipitates when I dilute the DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

Precipitation upon dilution of a DMSO stock into an aqueous buffer is a common issue with hydrophobic compounds. This "crashing out" occurs due to the poor solubility of the compound in the aqueous environment.[\[6\]](#)

Here is a workflow to troubleshoot and prevent precipitation:



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Workflow for troubleshooting **ONO-8713** precipitation in aqueous solutions.

Experimental Protocols

Q7: Can you provide a general protocol for using **ONO-8713** in in vitro cell-based assays?

Protocol for In Vitro Experiments:

- **Prepare a High-Concentration Stock:** Prepare a 10 mM stock solution of **ONO-8713** in 100% DMSO as described above.
- **Create Intermediate Dilutions:** On the day of the experiment, prepare intermediate dilutions of the stock solution in pre-warmed (37°C) cell culture medium. It is recommended to perform serial dilutions to minimize the final DMSO concentration.
- **Final Dilution and Treatment:** Add a small volume of the final intermediate dilution to your cells in culture. The final DMSO concentration should ideally be kept below 0.5% to avoid solvent-induced cytotoxicity.
- **Controls:** Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Q8: Are there any published protocols for in vivo studies with **ONO-8713**?

In a study investigating the effects of **ONO-8713** on NMDA-induced brain lesions in mice, the compound was administered via intraperitoneal (i.p.) injection at a dose of 10 µg/kg.^[7] While the specific vehicle for this in vivo study is not detailed in the publication, researchers often use formulations containing DMSO, polyethylene glycol (PEG), and/or Tween 80 to solubilize hydrophobic compounds for intraperitoneal administration. It is crucial to perform pilot studies to determine the optimal and well-tolerated vehicle for your specific animal model.

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